Unveiling the Characteristics of Cannabigerophorol (CBGP) in DMSO: A Technical Guide

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Compound of Interest		
Compound Name:	Cannabigerophorol	
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the current understanding of the solubility and stability of **Cannabigerophorol** (CBGP) in dimethyl sulfoxide (DMSO). Due to the limited direct research on CBGP, this guide draws upon data from its close structural analog, Cannabigerol (CBG), and established principles of cannabinoid chemistry to offer valuable insights for researchers and drug development professionals.

Core Topic: Solubility and Stability of **Cannabigerophorol** in DMSO

Dimethyl sulfoxide (DMSO) is a widely utilized solvent in pharmacological and analytical studies due to its exceptional ability to dissolve a broad range of polar and nonpolar compounds. Understanding the solubility and stability of novel cannabinoids like CBGP in DMSO is a critical first step in preclinical research, enabling accurate in vitro assays and the development of stable formulations.

Quantitative Data Summary

Direct quantitative solubility and stability data for CBGP in DMSO is not extensively available in peer-reviewed literature. However, data for the structurally similar cannabinoid, Cannabigerol (CBG), provides a strong foundational estimate. A study has reported the solubility of CBG in

pure DMSO to be between 25–50 mg/mL.[1] Another source specifies the solubility of CBG in DMSO as 31.65 mg/mL, which corresponds to a concentration of 100 mM.[2] Given that CBGP is a heptyl homolog of CBG, their polarity and solubility characteristics in a versatile solvent like DMSO are expected to be comparable.

Compound	Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Source
Cannabigerol (CBG)	DMSO	25 - 50	~80 - 160	[1]
Cannabigerol (CBG)	DMSO	31.65	100	[2]
Cannabigerophorol (CBGP)	DMSO	Data Not Available (Expected to be similar to CBG)	Data Not Available	

Note: The provided data for CBG should be used as a preliminary guideline for CBGP. Experimental determination of CBGP's solubility in DMSO is highly recommended for any research application.

Experimental Protocols

To address the gap in direct data for CBGP, the following detailed experimental protocols are proposed. These methodologies are based on established practices for cannabinoid analysis and are designed to yield precise and reliable data on the solubility and stability of CBGP in DMSO.

Protocol 1: Determination of CBGP Solubility in DMSO by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a method to determine the saturation solubility of CBGP in DMSO.

1. Materials and Reagents:

- **Cannabigerophorol** (CBGP) reference standard (>98% purity)

- Dimethyl sulfoxide (DMSO), analytical grade

- Acetonitrile, HPLC grade

- Methanol, HPLC grade

- Water, HPLC grade

- Formic acid, analytical grade

- Vials, stir bars, and a magnetic stirrer

- Syringe filters (0.22 μm, PTFE)

- HPLC system with a UV detector

2. Preparation of Standard Solutions:

- Prepare a stock solution of CBGP in methanol at a concentration of 1 mg/mL.

- From the stock solution, prepare a series of calibration standards ranging from 1 μg/mL to 200 μg/mL by serial dilution with methanol.

3. Experimental Procedure:

- Add an excess amount of CBGP to a known volume of DMSO in a glass vial (e.g., 20 mg of CBGP to 1 mL of DMSO).

- Seal the vial and place it on a magnetic stirrer in a temperature-controlled environment (e.g., 25 °C).

- Stir the solution for 24 hours to ensure equilibrium is reached.

- After 24 hours, cease stirring and allow the undissolved solid to settle for at least 1 hour.

- Carefully withdraw a sample of the supernatant and filter it through a 0.22 μm syringe filter to remove any undissolved particles.

- Accurately dilute the filtered solution with methanol to a concentration within the calibration range.

- Analyze the diluted sample by HPLC.

4. HPLC Conditions:

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)

- Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).

- Gradient Program: Start with a suitable gradient (e.g., 70% B), and increase to 95% B over 10 minutes.

- Flow Rate: 1.0 mL/min

- Injection Volume: 10 µL

- Detection Wavelength: 220 nm and 280 nm

- Column Temperature: 30 °C

5. Data Analysis:

- Construct a calibration curve by plotting the peak area of the CBGP standards against their known concentrations.

- Determine the concentration of CBGP in the diluted sample using the calibration curve.

- Calculate the solubility of CBGP in DMSO by multiplying the determined concentration by the dilution factor.

Protocol 2: Stability Assessment of CBGP in DMSO via Forced Degradation Studies

This protocol describes a forced degradation study to evaluate the stability of CBGP in a DMSO solution under various stress conditions.[3][4]

1. Materials and Reagents:

- A stock solution of CBGP in DMSO at a known concentration (e.g., 1 mg/mL).

- Hydrochloric acid (HCl), 0.1 N

- Sodium hydroxide (NaOH), 0.1 N

- Hydrogen peroxide (H_2O_2), 3%

- Photostability chamber

- Temperature-controlled oven

- HPLC system as described in Protocol 1.

2. Stress Conditions:

- Acid Hydrolysis: Mix the CBGP stock solution with 0.1 N HCl (1:1 v/v) and incubate at 60 °C for 24 hours.

- Base Hydrolysis: Mix the CBGP stock solution with 0.1 N NaOH (1:1 v/v) and incubate at 60 °C for 24 hours.

- Oxidative Degradation: Mix the CBGP stock solution with 3% H_2O_2 (1:1 v/v) and keep at room temperature for 24 hours.

- Thermal Degradation: Store the CBGP stock solution in an oven at 80 °C for 7 days.

- Photostability: Expose the CBGP stock solution to light in a photostability chamber according to ICH Q1B guidelines.

3. Sample Analysis:

- At specified time points (e.g., 0, 4, 8, 12, 24 hours for hydrolytic and oxidative stress; 0, 1, 3, 7 days for thermal and photostability), withdraw an aliquot from each stress condition.

- Neutralize the acidic and basic samples before dilution.

- Dilute all samples with methanol to a suitable concentration for HPLC analysis.

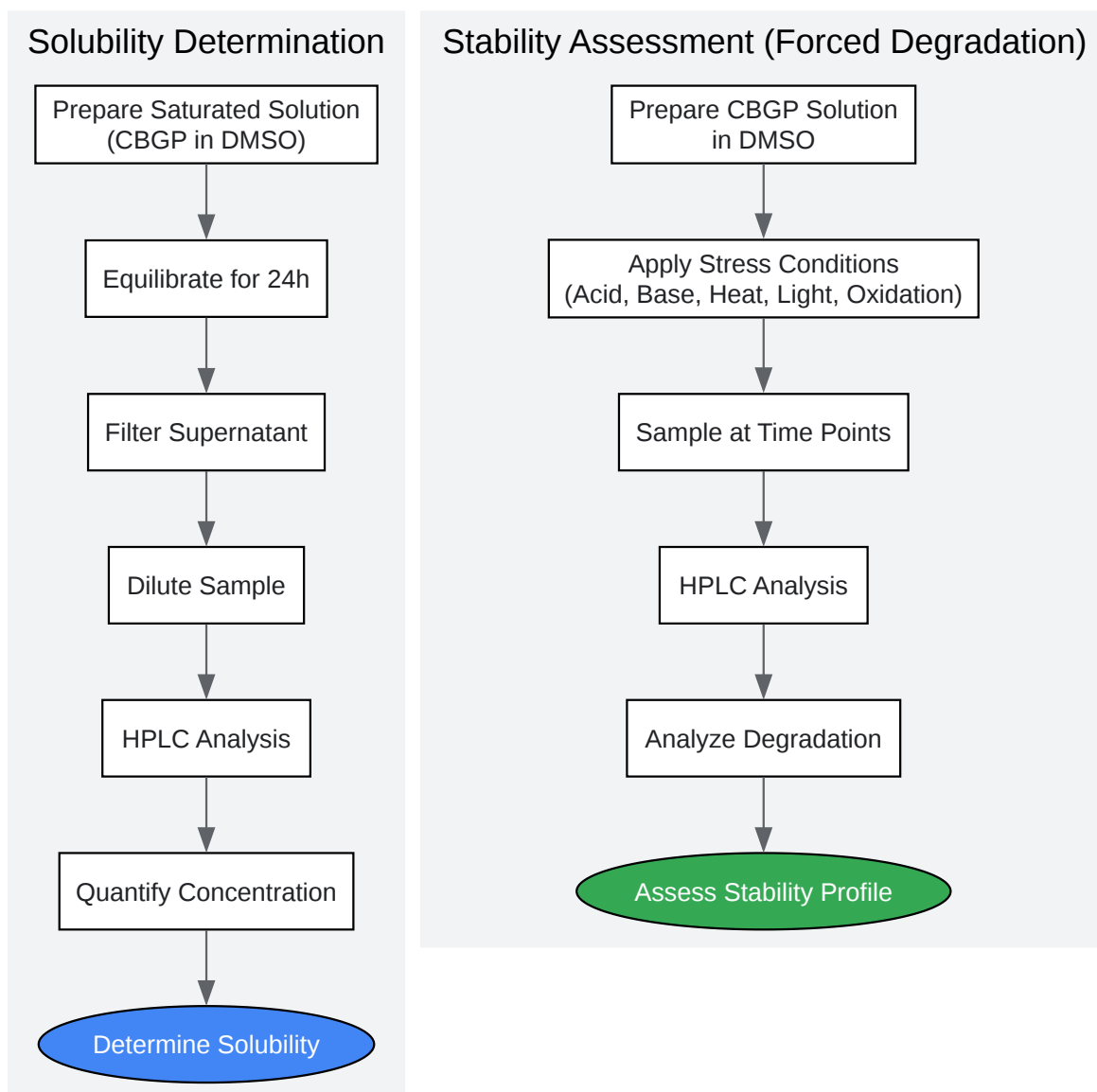- Analyze the samples by HPLC using the method described in Protocol 1.

4. Data Analysis:

- Quantify the remaining CBGP concentration at each time point.

- Calculate the percentage of degradation.

- Identify any major degradation products by observing new peaks in the chromatograms.

Mandatory Visualizations
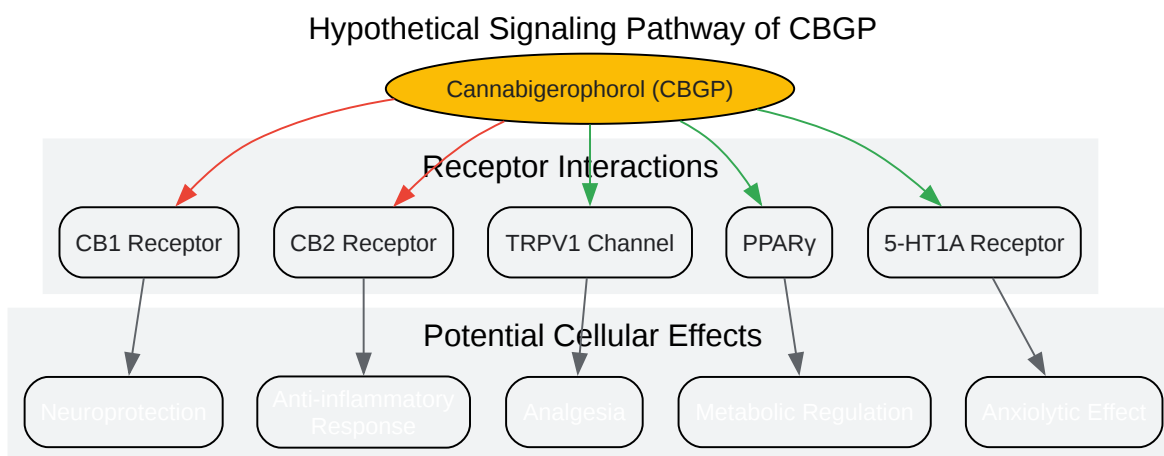
Logical Workflow for CBGP Analysis

Workflow for CBGP Solubility and Stability Analysis

Solubility Determination

Prepare Saturated Solution
(CBGP in DMSO)

↓

Equilibrate for 24h

↓

Filter Supernatant

↓

Dilute Sample

↓

HPLC Analysis

↓

Quantify Concentration

↓

Determine Solubility

Stability Assessment (Forced Degradation)

Prepare CBGP Solution
in DMSO

↓

Apply Stress Conditions
(Acid, Base, Heat, Light, Oxidation)

↓

Sample at Time Points

↓

HPLC Analysis

↓

Analyze Degradation

↓

Assess Stability Profile

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Caption: Workflow for analyzing CBGP solubility and stability.

Hypothetical Signaling Pathway of CBGP

Hypothetical Signaling Pathway of CBGP

Cannabigerophorol (CBGP)

Receptor Interactions

| CB1 Receptor | CB2 Receptor | TRPV1 Channel | PPARγ | 5-HT1A Receptor |

Potential Cellular Effects

| Neuroprotection | Anti-inflammatory Response | Analgesia | Metabolic Regulation | Anxiolytic Effect |

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Caption: Potential CBGP signaling pathways.

This technical guide provides a foundational resource for researchers working with **Cannabigerophorol**. By leveraging data from analogous compounds and employing robust experimental protocols, the scientific community can build a comprehensive understanding of CBGP's physicochemical properties, paving the way for future therapeutic applications.

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